

Preparation of polynorbornene using Grubbs catalyst

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Compound of Interest

Compound Name: *Exo-5-norbornene-2-methanol*

CAS No.: 67505-46-8

Cat. No.: B13455279

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Application Note: Precision Synthesis of Polynorbornene via Ring-Opening Metathesis Polymerization (ROMP)

Executive Summary

Topic: Controlled Synthesis of Polynorbornene using Ruthenium-Based (Grubbs) Catalysts. Target Audience: Medicinal Chemists, Polymer Scientists, and Process Engineers. Purpose: To provide a rigorous, self-validating protocol for the synthesis of polynorbornene (PNB) with controlled molecular weight and stereochemistry. This guide moves beyond basic synthesis, addressing the critical kinetic factors (initiation vs. propagation rates) that dictate polydispersity (\bar{M}_w/\bar{M}_n) and microstructure—key parameters for drug delivery scaffolds and high-performance elastomers.

Mechanistic Foundation & Catalyst Selection

The Driving Force: Ring Strain

ROMP is driven by the release of ring strain (enthalpy driven). Norbornene (bicyclo[2.2.1]hept-2-ene) possesses significant ring strain (~27.2 kcal/mol), making the reaction irreversible under

standard conditions. The reaction follows the Chauvin Mechanism, involving a metal-carbene active species.

Catalyst Selection Strategy

Choosing the correct generation of Grubbs catalyst is not merely about "activity"; it is about the ratio of the rate of initiation (

) to the rate of propagation (

).

Catalyst Gen	Active Species	vs Profile	Resulting Polymer Architecture	Best Use Case
Grubbs Gen 1 (G1)	Bis-phosphine Ru-benzylidene		Broader PDI (1.1–1.5); High trans alkene content (>80%).	Robust, general- purpose synthesis; block copolymers where PDI is less critical.
Grubbs Gen 2 (G2)	NHC ligand (IMes)		Broad PDI (>1.5) ("uncontrolled" living character).	High MW polymers; difficult substrates (sterically hindered).[1]
Grubbs Gen 3 (G3)	Pyridine-modified G2		Narrow PDI (<1.1); Living polymerization.	Precision drug delivery vehicles; block copolymers; complex architectures.

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Expert Insight: For precision applications (e.g., drug delivery), G3 (Grubbs 3rd Gen) is preferred because its rapid initiation ensures all polymer chains start growing simultaneously, yielding low dispersity ($\mathcal{D} < 1.1$). If G3 is unavailable, G1 is often preferred over G2 for homopolymers because G2 initiates so slowly that chain lengths vary wildly.

Mechanism Visualization



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Figure 1: The catalytic cycle of ROMP.[2] Note that the "Active Species" is formed by ligand dissociation. The cycle is terminated irreversibly by Ethyl Vinyl Ether.

Experimental Protocol: Synthesis of Polynorbornene

Safety: Ruthenium catalysts are generally air-stable as solids but should be handled under inert atmosphere (Nitrogen/Argon) for polymerization to prevent oxidative decomposition of the active carbene. Perform all steps in a fume hood.

Reagents & Preparation

- Monomer: Norbornene (Sigma-Aldrich). Crucial Step: Sublimation. Commercial norbornene often contains impurities that terminate the chain. Sublime at 40-50°C under vacuum before use.
- Catalyst: Grubbs Generation 1 (G1) or Generation 3 (G3) depending on PDI requirements.

- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF). Must be anhydrous and degassed (freeze-pump-thaw x3 or sparged with Ar for 30 mins).
- Quencher: Ethyl Vinyl Ether (EVE).

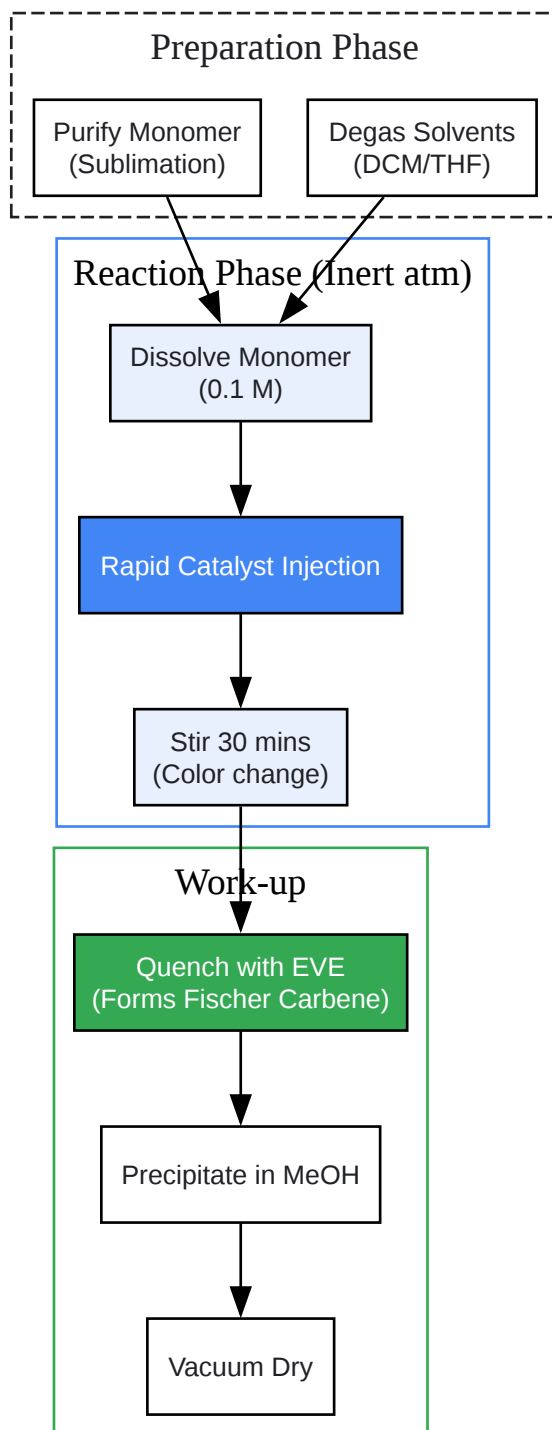
Standard Operating Procedure (SOP)

Target: Degree of Polymerization (DP) = 100. Concentration: $[M] = 0.1 \text{ M}$.^{[1][3]}

- Inert Setup: Flame-dry a Schlenk flask and cool under a stream of Argon.
- Monomer Solution: Add sublimed Norbornene (94.1 mg, 1.0 mmol) to the flask. Evacuate and backfill with Argon (3x). Dissolve in 9 mL of dry, degassed DCM.
- Catalyst Solution: In a separate vial (in a glovebox or under Ar flow), dissolve Grubbs Catalyst (e.g., G1: 8.2 mg, 0.01 mmol) in 1 mL of dry DCM.
 - Note: The ratio $[M]/[Cat] = 100$ determines the molecular weight.
- Initiation (t=0): Rapidly inject the catalyst solution into the vigorously stirring monomer solution.
 - Observation: Solution should turn from purple (catalyst color) to orange/brown as the reaction propagates.
- Propagation: Stir at room temperature (20-25°C).
 - Time: For Norbornene, reaction is extremely fast. 10–30 minutes is usually sufficient for >99% conversion.
- Termination: Add Ethyl Vinyl Ether (0.5 mL, excess). Stir for 15-30 minutes.
 - Mechanism:^{[1][2][3][4][5][6][7]} EVE reacts with the Ru-carbene to form a Fischer carbene ($Ru=CH-OEt$). This species is electronically stable and catalytically inactive, preventing secondary metathesis (back-biting) which broadens PDI.
- Precipitation: Pour the reaction mixture dropwise into 100 mL of vigorously stirring Methanol (MeOH). The polymer will precipitate as a white fibrous solid.

- Isolation: Filter or centrifuge the solid. Wash with fresh MeOH (3x) to remove residual catalyst and ligand. Dry under vacuum at 40°C overnight.

Workflow Diagram



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Figure 2: Step-by-step bench workflow for ROMP of Norbornene.

Characterization & Quality Control

¹H NMR Spectroscopy

This is the primary tool for determining conversion and microstructure (cis/trans ratio).

- Monomer Disappearance: Monitor olefinic protons of norbornene (~6.0 ppm).
- Polymer Appearance: Broad peaks appear at 5.20–5.50 ppm (polymer backbone).
 - Trans-alkene: ~5.35 ppm (Major product with G1).
 - Cis-alkene: ~5.20 ppm (Can be favored with specific additives or catalysts).
- End-Group Analysis: For low MW polymers, the phenyl group from the catalyst initiator can be integrated against the backbone to calculate absolute Mn.

Gel Permeation Chromatography (GPC/SEC)

- Eluent: THF or Chloroform.
- Standards: Polystyrene (PS) or Polynorbornene standards (if available).
- Expectation:
 - G1 Catalyst: PDI
1.2 – 1.5.
 - G3 Catalyst: PDI
1.05 – 1.10.

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
High PDI (>1.5)	Slow initiation ()	Switch to Grubbs Gen 3. If using G2, add pyridine. Alternatively, lower temperature to 0°C to slow propagation.
Low Conversion	Impurities (O ₂ , H ₂ O, acidic protons)	Resublime monomer. Ensure solvents are rigorously degassed. Check Schlenk lines for leaks.
Gelation	Concentration too high	Dilute reaction to <0.05 M. High MW polynorbornene is prone to entanglement.
Secondary Metathesis	Delayed quenching	Add Ethyl Vinyl Ether immediately upon completion. Do not let the active polymer stir without monomer.

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